

# The Uncharted Territory: A Toxicological and Safety Assessment of Galactonic Acid

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## Compound of Interest

Compound Name: Galactonic acid

Cat. No.: B1197488

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## Abstract

**Galactonic acid**, a sugar acid derived from galactose, holds potential for various applications in the pharmaceutical and cosmeceutical industries. However, a thorough evaluation of its safety and toxicological profile is paramount before its widespread adoption. This technical guide provides a comprehensive overview of the currently available toxicological data on **galactonic acid**. A striking finding is the significant lack of robust safety studies, creating a critical knowledge gap for researchers and drug development professionals. This document summarizes the sparse existing information, highlights the considerable data deficiencies, and outlines the necessary experimental investigations required to establish a comprehensive safety profile for **galactonic acid**.

## Introduction

**Galactonic acid** is a naturally occurring sugar acid. It is a metabolite in certain biological pathways and can be found in various natural sources.<sup>[1]</sup> While its potential applications are of interest, its toxicological properties have not been thoroughly investigated. This guide aims to collate and present the available safety data for **galactonic acid** to the scientific community, with a clear emphasis on the existing data gaps.

## Physicochemical Properties

A summary of the known physicochemical properties of **galactonic acid** is presented in Table 1.

Property	Value	Source
Molecular Formula	C6H12O7	PubChem[1]
Molecular Weight	196.16 g/mol	PubChem[1]
Physical Description	Solid	Human Metabolome Database
Water Solubility	Freely soluble in water	Guidechem[2]

## Toxicological Data: A Landscape of Scarcity

A comprehensive literature search for toxicological data on **galactonic acid** reveals a significant lack of information. Key toxicological endpoints remain uncharacterized, presenting a major hurdle for any safety assessment. The available information is summarized in Table 2, which starkly illustrates the extent of the missing data.

Toxicological Endpoint	Data Available for Galactonic Acid
Acute Toxicity	
Oral LD50	No data available
Dermal LD50	No data available
Inhalation LC50	No data available
Sub-chronic/Chronic Toxicity	
Repeated Dose Toxicity	No data available
Carcinogenicity	No data available
Genotoxicity/Mutagenicity	
Ames Test	No data available
Chromosomal Aberration	No data available
Micronucleus Test	No data available
Reproductive and Developmental Toxicity	No data available
Dermal and Ocular Irritation	No data available
Skin Sensitization	No data available

The Cosmetic Ingredient Review (CIR) Expert Panel concluded that there is insufficient data to determine the safety of galactonolactone, a related compound that hydrolyzes to **galactonic acid**, in cosmetic formulations.[3][4] This further underscores the lack of safety information for this class of compounds.

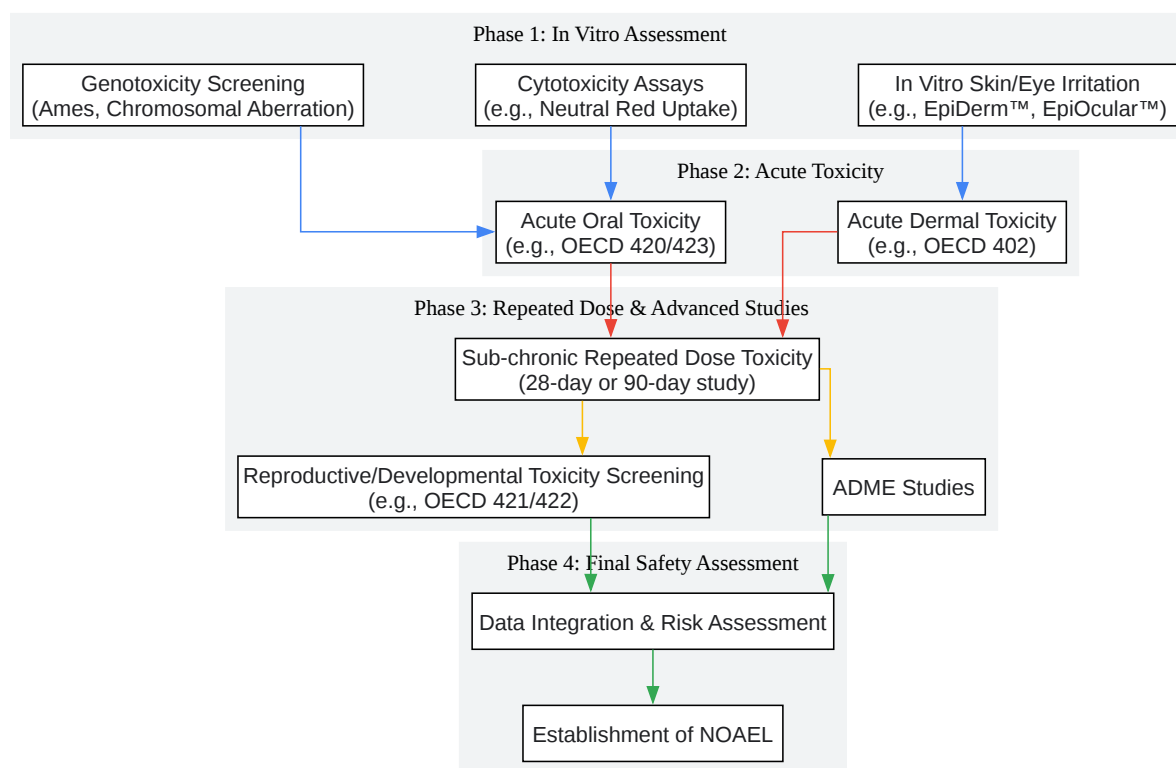
Safety Data Sheets (SDS) for related substances often state that the toxicological properties have not been fully investigated.[5] For instance, the SDS for 4-O- $\beta$ -D-Galactopyranosyl-D-gluconic acid indicates that the substance shall not be classified as acutely toxic, a skin/eye irritant, a sensitizer, mutagenic, carcinogenic, or a reproductive toxicant, but this is based on a lack of evidence rather than comprehensive testing.[6]

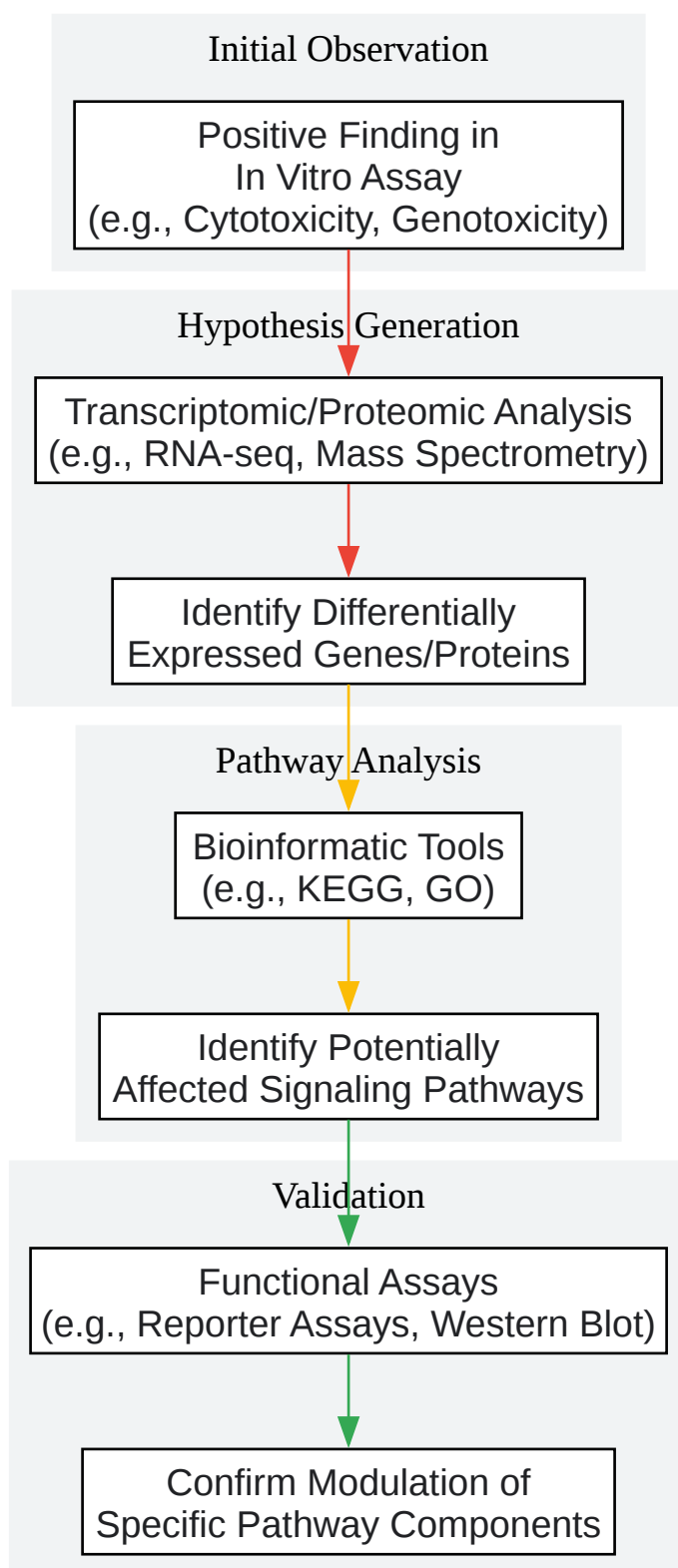
## Metabolism and Pharmacokinetics (ADME)

There is limited specific information on the absorption, distribution, metabolism, and excretion (ADME) of **galactonic acid**. It is known to be a metabolite in galactosemia, a genetic disorder, where it can be detected in the urine of patients.[7] This suggests that it can be absorbed and systemically distributed. However, detailed pharmacokinetic studies are absent.

## Proposed Workflow for a Comprehensive Safety Assessment

Given the significant data gaps, a structured approach is necessary to build a robust safety profile for **galactonic acid**. The following workflow outlines the key experimental stages required.





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